

In-Depth Technical Guide on (4-Methoxyphenyl)methanol-d2

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Compound of Interest

Compound Name: (4-Methoxyphenyl)methanol-d2

Cat. No.: B15556547

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **(4-Methoxyphenyl)methanol-d2**, a deuterated analog of the naturally occurring compound (4-Methoxyphenyl)methanol. This document details its molecular properties, synthesis, and known biological activities, with a focus on its potential therapeutic applications in neuroprotection. Detailed experimental protocols for relevant assays are provided to facilitate further research and development.

Core Molecular and Physical Data

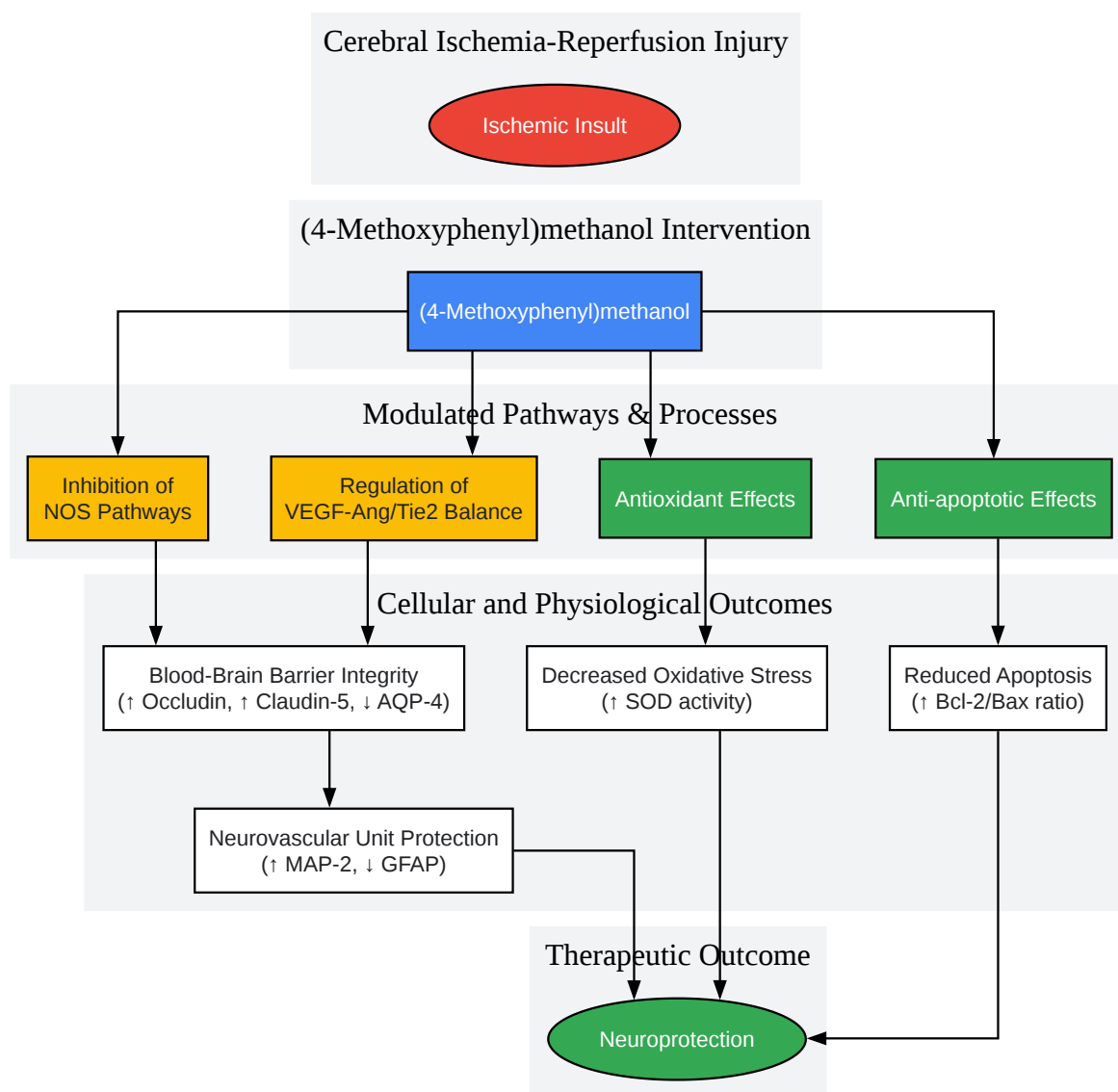
The incorporation of deuterium in place of hydrogen can significantly alter the metabolic fate and pharmacokinetic profile of a compound, often leading to an enhanced therapeutic window. This makes deuterated compounds like **(4-Methoxyphenyl)methanol-d2** valuable tools in drug discovery and development.

Property	Value	Source
Molecular Formula	C ₈ H ₈ D ₂ O ₂	N/A
Molecular Weight of (4-Methoxyphenyl)methanol	138.166 g/mol	[1]
Atomic Weight of Hydrogen (¹ H)	1.008 g/mol	[2][3]
Atomic Weight of Deuterium (² H)	2.014 g/mol	[4]
Calculated Molecular Weight of (4-Methoxyphenyl)methanol-d2	140.178 g/mol	N/A

Neuroprotective Signaling and Mechanisms of Action

(4-Methoxyphenyl)methanol has demonstrated significant neuroprotective effects in preclinical models of cerebral ischemia-reperfusion injury.[5][6] Its mechanism of action is multifaceted, involving the modulation of various signaling pathways and cellular processes that contribute to neuronal survival and the integrity of the neurovascular unit.

The following diagram illustrates the proposed logical workflow of the neuroprotective effects of (4-Methoxyphenyl)methanol based on current research findings.



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Proposed neuroprotective mechanism of (4-Methoxyphenyl)methanol.

Detailed Experimental Protocols

This section provides detailed methodologies for key experiments relevant to the investigation of (4-Methoxyphenyl)methanol's biological activities.

Western Blot Analysis for Neuroprotective Markers

This protocol is designed for the detection of proteins such as MAP-2, GFAP, AQP-4, Occludin, Claudin-5, Bcl-2, and Bax in brain tissue homogenates.

1. Sample Preparation:

- Homogenize brain tissue samples in RIPA buffer supplemented with protease and phosphatase inhibitors.
- Centrifuge the homogenates at 14,000 x g for 15 minutes at 4°C.
- Collect the supernatant and determine the protein concentration using a BCA protein assay.

2. SDS-PAGE and Electrotransfer:

- Denature protein lysates by boiling in Laemmli sample buffer.
- Load equal amounts of protein per lane onto a polyacrylamide gel.
- Perform electrophoresis to separate proteins by size.
- Transfer the separated proteins to a PVDF membrane.

3. Immunoblotting:

- Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour at room temperature.
- Incubate the membrane with primary antibodies against the target proteins (e.g., anti-MAP-2, anti-GFAP, etc.) overnight at 4°C.
- Wash the membrane three times with TBST.
- Incubate with HRP-conjugated secondary antibodies for 1 hour at room temperature.
- Wash the membrane three times with TBST.

4. Detection and Analysis:

- Develop the blot using an enhanced chemiluminescence (ECL) substrate.
- Capture the signal using a chemiluminescence imaging system.
- Quantify band intensities using densitometry software and normalize to a loading control like β -actin or GAPDH.

Superoxide Dismutase (SOD) Activity Assay

This colorimetric assay measures the inhibition of the reduction of a tetrazolium salt by superoxide radicals.

1. Reagent Preparation:

- Prepare a working solution of the tetrazolium salt (e.g., WST-1) and an enzyme working solution (containing xanthine oxidase).

2. Sample Preparation:

- Prepare tissue homogenates or cell lysates as described for Western blotting.
- Dilute samples to an appropriate concentration with assay buffer.

3. Assay Procedure:

- Add samples and standards to a 96-well plate.
- Add the WST-1 working solution to all wells.
- Initiate the reaction by adding the enzyme working solution.
- Incubate the plate at 37°C for 20-30 minutes.
- Measure the absorbance at 450 nm using a microplate reader.

4. Calculation:

- Calculate the SOD activity (as percent inhibition) using the formula: $[(A_{\text{control}} - A_{\text{sample}}) / A_{\text{control}}] \times 100$.

- Determine the SOD concentration in the samples by comparing to a standard curve.

DPPH Radical Scavenging Assay

This assay assesses the free radical scavenging capacity of a compound.

1. Reagent Preparation:

- Prepare a stock solution of 2,2-diphenyl-1-picrylhydrazyl (DPPH) in methanol. The working solution is typically 0.1 mM.

2. Sample Preparation:

- Dissolve (4-Methoxyphenyl)methanol in methanol to prepare a series of concentrations.

3. Assay Procedure:

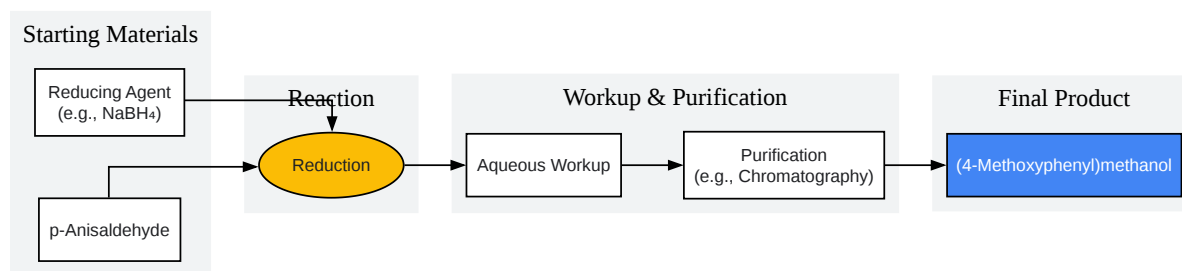
- In a 96-well plate, add the sample solutions.
- Add the DPPH working solution to each well.
- Incubate the plate in the dark at room temperature for 30 minutes.
- Measure the absorbance at 517 nm.

4. Calculation:

- The radical scavenging activity is calculated as: $[1 - (A_{\text{sample}} / A_{\text{blank}})] \times 100\%$.

Synthesis Workflow

The synthesis of (4-Methoxyphenyl)methanol is typically achieved through the reduction of p-anisaldehyde. A common laboratory-scale synthesis workflow is depicted below.



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